

Advanced Synthesis Protocol: 5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole

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Compound of Interest

Compound Name: 5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole
CAS No.: 153851-72-0
Cat. No.: B126385

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Executive Summary & Retrosynthetic Analysis

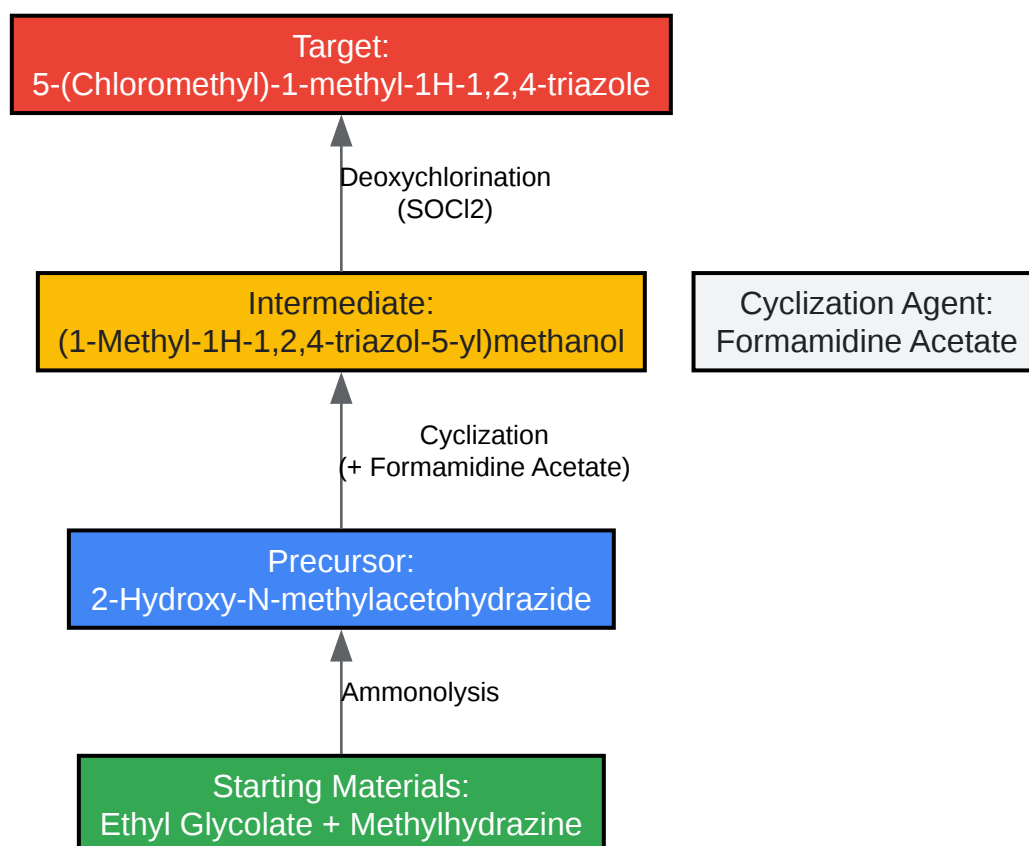
Target Molecule: **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole** (HCl salt) CAS: 135042-17-0 (Hydrochloride) / 135206-76-7 (Free base) Core Application: Alkylating intermediate for indole-based 5-HT1 receptor agonists.

Strategic Rationale

Direct methylation of 1,2,4-triazole rings often yields a mixture of N1, N2, and N4 isomers. To ensure the methyl group is exclusively at the N1 position relative to the C5-chloromethyl group, this protocol utilizes a bottom-up cyclization strategy. We construct the triazole ring around the pre-positioned methyl group using methylhydrazine and a glycolic acid derivative.

Retrosynthesis Pathway (DOT Visualization)

The following diagram illustrates the disconnection strategy, tracing the target back to commercially available ethyl glycolate and methylhydrazine.



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Figure 1: Retrosynthetic disconnection showing the construction of the 1,2,4-triazole core from acyclic precursors.

Detailed Experimental Protocol

Phase 1: Synthesis of 2-Hydroxy-N-methylacetohydrazide

Objective: Formation of the hydrazide backbone while establishing the N-methyl bond.

- Reagents: Ethyl glycolate (1.0 eq), Methylhydrazine (1.1 eq), Methanol (Solvent).
- Key Parameter: Temperature control (25–40°C).

Procedure:

- Charge a reactor with Methanol (5 vol) and Methylhydrazine (1.1 eq).

- Cool the solution to 10°C to mitigate exotherm risks.
- Add Ethyl glycolate dropwise over 60 minutes, maintaining internal temperature <30°C.
 - Mechanism:[1][2] Nucleophilic attack of the hydrazine (terminus) on the ester carbonyl.
- Warm to 25–40°C and stir for 6–8 hours.
- Monitor: TLC or HPLC should show consumption of ethyl glycolate.
- Isolation: Concentrate under reduced pressure to yield the crude hydrazide as a viscous oil or low-melting solid.
 - Note: The crude is typically sufficiently pure (>85%) for the next step.

Phase 2: Cyclization to (1-Methyl-1H-1,2,4-triazol-5-yl)methanol

Objective: Closing the triazole ring using a one-carbon donor.

- Reagents: Crude Hydrazide (from Phase 1), Formamidine Acetate (1.1 eq), Methanol/Water (3:1 v/v).
- Conditions: Reflux (80–90°C).

Procedure:

- Dissolve the crude hydrazide in Methanol/Water (3:1 ratio).
- Add Formamidine Acetate (1.1 eq) in a single portion.
- Heat the mixture to reflux (approx. 80°C) for 4–6 hours.
 - Chemistry: The formamidine carbon inserts between the amide nitrogen and the hydrazine nitrogen, eliminating ammonia and water to close the aromatic ring.

- Workup: Evaporate the solvent to dryness.
- Purification: Recrystallize the residue from hot acetonitrile or ethanol to obtain (1-Methyl-1H-1,2,4-triazol-5-yl)methanol as a white crystalline solid.
 - Checkpoint: Verify structure by NMR.^[1] The C5-CH₂-OH protons typically appear around 4.7 ppm.

Phase 3: Chlorination to 5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole HCl

Objective: Conversion of the alcohol to the alkyl chloride.

- Reagents: Triazole Alcohol (1.0 eq), Thionyl Chloride (, 1.5 eq), Dichloromethane (DCM) or Chloroform.
- Safety:

and

gas evolution.

Procedure:

- Suspend the Triazole Alcohol in DCM (10 vol) under atmosphere.
- Cool to 0–5°C.
- Add Thionyl Chloride dropwise over 30 minutes.
 - Critical: Control addition rate to manage gas evolution ().
- Allow to warm to room temperature, then heat to reflux for 2–3 hours.

- Completion: The suspension will often clear and then reprecipitate the hydrochloride salt.
- Isolation: Cool to 0°C. Filter the precipitate.
- Wash: Wash the filter cake with cold DCM and Hexanes to remove excess thionyl chloride.
- Drying: Vacuum dry at 40°C.

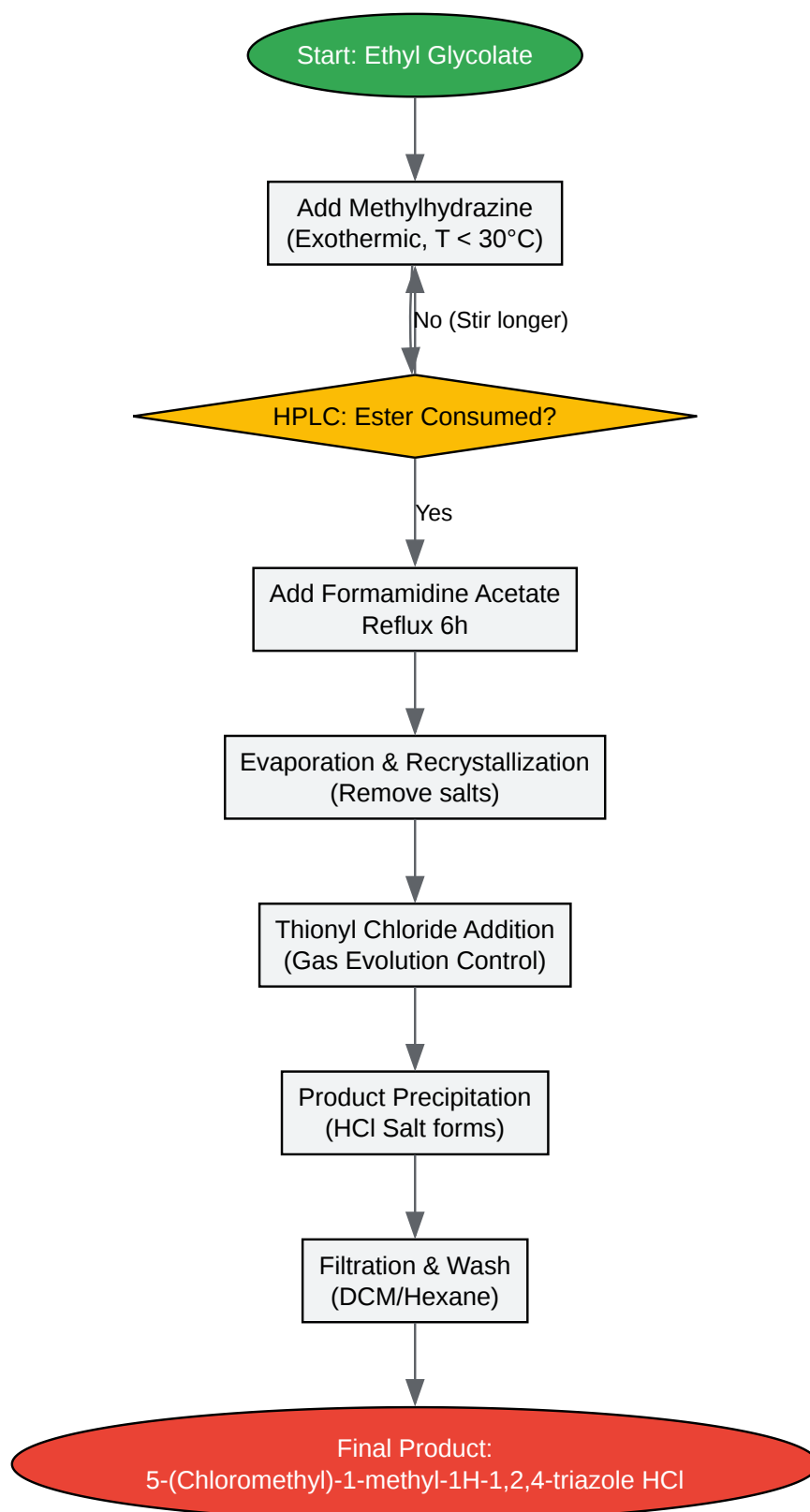
Process Logic & Safety Systems

Critical Process Parameters (CPP) Table

Parameter	Range	Rationale
Methylhydrazine Addition Temp	< 30°C	Methylhydrazine is high-energy; prevents thermal runaway.
Formamidine Stoichiometry	1.05 - 1.15 eq	Excess ensures complete ring closure; too much complicates purification.
SOCI ₂ Addition Rate	Slow/Dropwise	Rapid gas evolution () can pressurize the vessel.
Moisture Control (Phase 3)	Strict Anhydrous	Water reacts violently with and degrades the product.

Process Flow Diagram

The following diagram details the operational logic, including decision points for purification.



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Figure 2: Operational workflow for the synthesis and isolation of the target triazole.

Analytical Characterization

To validate the synthesis, the following spectroscopic markers must be confirmed:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 4.00 ppm (s, 3H, N-CH₃): Distinct singlet indicating N-methylation.
 - 5.10 ppm (s, 2H, CH₂-Cl): Downfield shift from the alcohol precursor (~4.7 ppm).
 - 8.00+ ppm (s, 1H, Triazole C3-H): Characteristic aromatic proton.
- Mass Spectrometry (ESI+):
 - Observe [M+H]⁺ peak corresponding to the free base mass (approx. 132/134 Da due to Cl isotope pattern).

References

- PrepChem. (n.d.). Synthesis of 5-chloromethyl-1-methyl-1H-1,2,4-triazole hydrochloride.[1]
[3][4][5] Retrieved from [\[Link\]](#)
- Google Patents. (2022). CN115466227A - Preparation method of 3-(chloromethyl)-1-methyl-1H-1,2,4-triazole.

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Sources

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- [5. prepchem.com \[prepchem.com\]](#)
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